

Methyl 5-bromo-6-cyanopicolinate structural analysis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Methyl 5-bromo-6-cyanopicolinate

CAS No.: 959741-33-4

Cat. No.: B1399396

[Get Quote](#)

An In-Depth Technical Guide to the Structural Analysis of **Methyl 5-bromo-6-cyanopicolinate**

This guide provides a comprehensive overview of the analytical methodologies for the structural elucidation of **Methyl 5-bromo-6-cyanopicolinate**, a substituted pyridine derivative of interest in medicinal chemistry and materials science. This document is intended for researchers, scientists, and drug development professionals, offering not just procedural steps but also the scientific rationale behind the application of each technique.

Introduction to Methyl 5-bromo-6-cyanopicolinate

Methyl 5-bromo-6-cyanopicolinate (CAS No. 959741-33-4) is a heterocyclic compound with the molecular formula $C_8H_5BrN_2O_2$. Its structure, featuring a pyridine ring substituted with a bromine atom, a cyano group, and a methyl ester, presents a unique electronic and steric environment. These functional groups offer multiple sites for synthetic modification, making it a valuable building block in the development of novel chemical entities. Accurate and unambiguous structural confirmation is the cornerstone of any research and development program involving such a molecule. This guide will detail the synergistic application of Nuclear Magnetic Resonance (NMR) Spectroscopy, Fourier-Transform Infrared (FTIR) Spectroscopy,

Mass Spectrometry (MS), and Single-Crystal X-ray Crystallography for the comprehensive structural analysis of this compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Molecular Skeleton

NMR spectroscopy is the most powerful technique for determining the carbon-hydrogen framework of an organic molecule. For **Methyl 5-bromo-6-cyanopicolinate**, both ^1H and ^{13}C NMR are indispensable.

Predicted ^1H NMR Spectral Data

The proton NMR spectrum of **Methyl 5-bromo-6-cyanopicolinate** is expected to be relatively simple, providing key information about the protons on the pyridine ring and the methyl ester.

Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~8.3-8.5	Doublet	1H	H-3	The proton at position 3 is deshielded by the adjacent nitrogen atom and the electron-withdrawing ester group. It will likely appear as a doublet due to coupling with the proton at position 4.
~8.0-8.2	Doublet	1H	H-4	The proton at position 4 is also on the electron-deficient pyridine ring and will be coupled to the proton at position 3, resulting in a doublet.

~4.0	Singlet	3H	-OCH ₃	The methyl protons of the ester group are in a relatively shielded environment and are not coupled to other protons, hence they will appear as a singlet.
------	---------	----	-------------------	---

Predicted ¹³C NMR Spectral Data

The ¹³C NMR spectrum will reveal all the carbon environments within the molecule.

Predicted Chemical Shift (δ , ppm)	Assignment	Rationale
~164-166	C=O (ester)	The carbonyl carbon of the ester group is highly deshielded.
~152-155	C-2	The carbon atom attached to the nitrogen and the ester group will be significantly deshielded.
~148-150	C-6	The carbon atom bearing the cyano group is expected to be deshielded.
~140-142	C-4	Aromatic carbon on the pyridine ring.
~130-132	C-3	Aromatic carbon on the pyridine ring.
~118-120	C-5	The carbon atom attached to the bromine atom will be influenced by its electronegativity.
~115-117	-CN	The carbon of the cyano group has a characteristic chemical shift.
~53-55	-OCH ₃	The methyl carbon of the ester group.

Experimental Protocol for NMR Spectroscopy

Objective: To acquire high-resolution ¹H and ¹³C NMR spectra for structural confirmation.

Instrumentation: A 400 MHz (or higher) NMR spectrometer.

Procedure:

- Sample Preparation: Dissolve 5-10 mg of **Methyl 5-bromo-6-cyanopicolinate** in approximately 0.7 mL of a suitable deuterated solvent (e.g., CDCl_3 or DMSO-d_6). Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- ^1H NMR Acquisition:
 - Tune and shim the spectrometer for optimal magnetic field homogeneity.
 - Acquire a one-pulse ^1H spectrum with a 90° pulse angle.
 - Set the spectral width to cover the expected range of chemical shifts (e.g., 0-10 ppm).
 - Use a sufficient number of scans (e.g., 16-64) to achieve a good signal-to-noise ratio.
 - A relaxation delay of 2-5 seconds is recommended for quantitative integration.
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C spectrum.
 - Set the spectral width to approximately 0-200 ppm.
 - A larger number of scans will be necessary (e.g., 1024 or more) due to the lower natural abundance of ^{13}C .
 - A relaxation delay of 2-5 seconds is appropriate.

Fourier-Transform Infrared (FTIR) Spectroscopy: Identifying Functional Groups

FTIR spectroscopy is a rapid and non-destructive technique that provides information about the functional groups present in a molecule based on their characteristic vibrational frequencies.

Predicted FTIR Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Functional Group	Vibrational Mode
~3100-3000	Medium-Weak	C-H (aromatic)	Stretching
~2230-2210	Medium-Strong	C≡N (cyano)	Stretching
~1730-1710	Strong	C=O (ester)	Stretching
~1600-1450	Medium-Strong	C=C and C=N (pyridine ring)	Stretching
~1300-1100	Strong	C-O (ester)	Stretching
Below 800	Medium-Strong	C-Br	Stretching

Experimental Protocol for FTIR Spectroscopy

Objective: To identify the key functional groups in **Methyl 5-bromo-6-cyanopicolinate**.

Instrumentation: An FTIR spectrometer, typically with an Attenuated Total Reflectance (ATR) accessory.

Procedure:

- **Background Spectrum:** Record a background spectrum of the empty ATR crystal to account for atmospheric and instrumental contributions.
- **Sample Analysis:** Place a small amount of the solid **Methyl 5-bromo-6-cyanopicolinate** sample directly onto the ATR crystal.
- **Data Acquisition:** Apply pressure to ensure good contact between the sample and the crystal. Acquire the spectrum, typically by co-adding 16-32 scans at a resolution of 4 cm⁻¹.
- **Data Processing:** The resulting spectrum is automatically ratioed against the background spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry (MS): Determining Molecular Weight and Formula

Mass spectrometry is a powerful analytical technique for determining the molecular weight and elemental composition of a compound. For halogenated compounds like **Methyl 5-bromo-6-cyanopicolinate**, the isotopic pattern of bromine is a key diagnostic feature.

Predicted Mass Spectrum

Due to the presence of bromine, which has two major isotopes, ^{79}Br and ^{81}Br , in nearly a 1:1 ratio, the molecular ion peak will appear as a pair of peaks (M^+ and $M+2$) of almost equal intensity, separated by 2 m/z units.^{[1][2]}

Expected Molecular Ion Peaks:

- m/z $[M]^+$: Corresponding to the molecule containing ^{79}Br .
- m/z $[M+2]^+$: Corresponding to the molecule containing ^{81}Br .

Key Fragmentation Pathways:

- Loss of $-\text{OCH}_3$: A common fragmentation for methyl esters.
- Loss of $-\text{COOCH}_3$: Cleavage of the entire ester group.
- Loss of Br : Cleavage of the carbon-bromine bond.

Experimental Protocol for Mass Spectrometry

Objective: To confirm the molecular weight and observe the characteristic isotopic pattern of bromine.

Instrumentation: A mass spectrometer, for example, coupled with Gas Chromatography (GC-MS) or with a direct infusion source. Electron Ionization (EI) is a common ionization technique for such molecules.

Procedure:

- Sample Introduction: Introduce a dilute solution of the sample into the ion source. For GC-MS, the sample is first vaporized and separated on a GC column.

- **Ionization:** Bombard the sample with high-energy electrons (typically 70 eV) in the ion source to generate charged ions.
- **Mass Analysis:** The resulting ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole).
- **Detection:** An electron multiplier detects the ions, and the signal is processed to generate a mass spectrum.

Single-Crystal X-ray Crystallography: The Definitive 3D Structure

While spectroscopic methods provide valuable information about connectivity and functional groups, single-crystal X-ray crystallography provides the unambiguous three-dimensional arrangement of atoms in the solid state.^[3]

Expected Crystal Packing and Intermolecular Interactions

Although a crystal structure for **Methyl 5-bromo-6-cyanopicolinate** is not publicly available, related structures of picolinic acid derivatives suggest that the crystal packing will be influenced by a balance of π -stacking interactions between the pyridine rings and weak non-bonding interactions.^[3] The presence of the cyano and ester groups may lead to dipole-dipole interactions that further stabilize the crystal lattice.

Experimental Protocol for X-ray Crystallography

Objective: To determine the precise three-dimensional structure of the molecule.

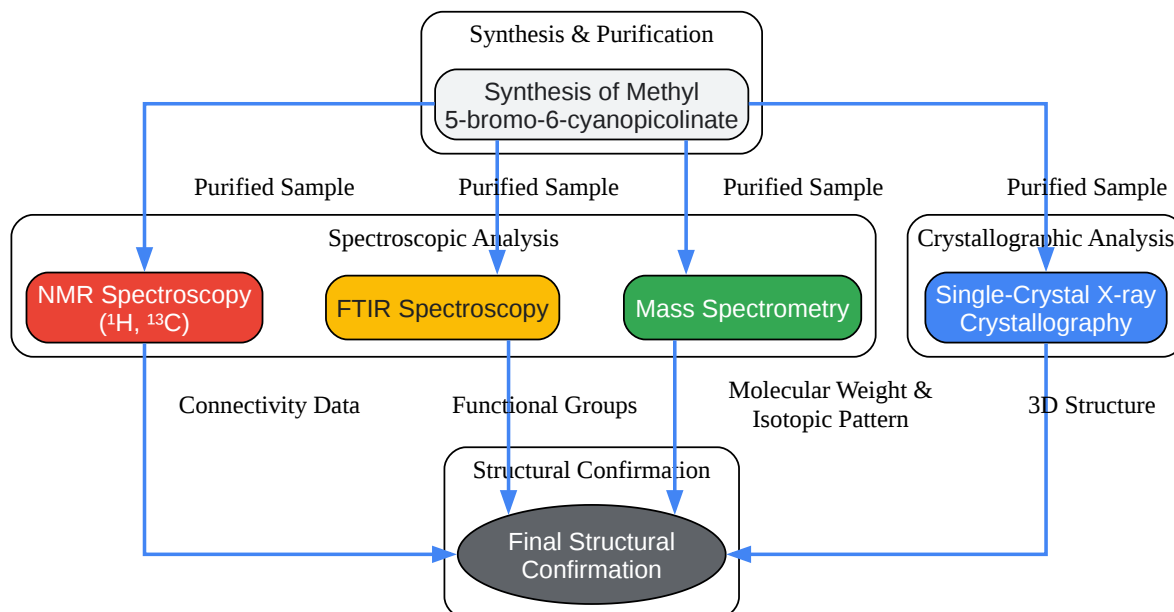
Procedure:

- **Crystal Growth:** Grow single crystals of **Methyl 5-bromo-6-cyanopicolinate** suitable for X-ray diffraction. This is often the most challenging step and may involve techniques like slow evaporation from a suitable solvent system, or vapor diffusion.
- **Data Collection:**

- Mount a suitable single crystal on a goniometer.
- Collect diffraction data using a diffractometer equipped with a monochromatic X-ray source (e.g., Mo K α radiation).
- Structure Solution and Refinement:
 - Process the diffraction data to obtain a set of structure factors.
 - Solve the crystal structure using direct methods or Patterson methods to obtain an initial model of the atomic positions.
 - Refine the structural model against the experimental data to obtain the final, precise atomic coordinates and molecular geometry.

Integrated Structural Analysis Workflow

The structural elucidation of **Methyl 5-bromo-6-cyanopicolinate** is a multi-faceted process where each analytical technique provides complementary information.



[Click to download full resolution via product page](#)

Caption: Integrated workflow for the structural analysis of **Methyl 5-bromo-6-cyanopicolinate**.

Conclusion

The structural analysis of **Methyl 5-bromo-6-cyanopicolinate** requires a synergistic approach, employing a suite of modern analytical techniques. NMR spectroscopy provides the foundational map of the molecular skeleton, FTIR identifies the key functional groups, mass spectrometry confirms the molecular weight and elemental composition, and X-ray crystallography offers the definitive three-dimensional structure. By integrating the data from these methods, researchers can achieve an unambiguous and comprehensive understanding of this important chemical entity, paving the way for its successful application in research and development.

References

- Unraveling the Crystal Structures of Picolinic Acid Derivatives: Synthesis, Packing, Interactions, and Conformational Flexibility. PubMed Central. Available at: [\[Link\]](#)
- **Methyl 5-bromo-6-cyanopicolinate**, 98% Purity, C₈H₅BrN₂O₂, 1 gram. CP Lab Safety. Available at: [\[Link\]](#)
- **Methyl 5-bromo-6-cyanopicolinate**. 羰基化合物 - 西典实验供应试剂中间体原料. Available at: [\[Link\]](#)
- Supporting Information. The Royal Society of Chemistry. Available at: [\[Link\]](#)
- Advances in the Analysis of Persistent Halogenated Organic Compounds. LCGC Europe. Available at: [\[Link\]](#)
- Summary of the workshop on recent advances in analytic techniques for halogenated aromatic compounds. PubMed. Available at: [\[Link\]](#)
- Analytical Chemistry of Organic Halogen Compounds. Elsevier. Available at: [\[Link\]](#)
- Analysis of organic halogen compounds. OUCI. Available at: [\[Link\]](#)
- 3-Cyano-6-hydroxy-4-methyl-2-pyridone: two new pseudopolymorphs and two cocrystals with products of an in situ nucleophilic aromatic substitution. PubMed. Available at: [\[Link\]](#)
- Synthesis, Cytotoxic Evaluation, and Structure-Activity Relationship of Substituted Quinazolinones as Cyclin-Dependent Kinase 9 Inhibitors. MDPI. Available at: [\[Link\]](#)
- Thermochemistry and crystal structure predictions of energetic derivatives of formamidine salts. New Journal of Chemistry (RSC Publishing). Available at: [\[Link\]](#)
- mass spectra - the M+2 peak. Chemguide. Available at: [\[Link\]](#)
- Organic Compounds Containing Halogen Atoms. Chemistry LibreTexts. Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 3-Cyano-6-hydroxy-4-methyl-2-pyridone: two new pseudopolymorphs and two cocrystals with products of an in situ nucleophilic aromatic substitution - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 3. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
- To cite this document: BenchChem. [Methyl 5-bromo-6-cyanopicolinate structural analysis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1399396/docs#methyl-5-bromo-6-cyanopicolinate-structural-analysis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)